Introduction: The Significance of Ethyl 2-isopropylbenzoate

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Compound of Interest

Compound Name:	*Ethyl 2-isopropylbenzoate*
CAS No.:	*105337-82-4*
Cat. No.:	*B6307600*

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Ethyl 2-isopropylbenzoate is an aromatic ester with the chemical formula $C_{12}H_{16}O_2$.[1] Its structure, featuring an ethyl ester group and an isopropyl group at the ortho position of the benzene ring, suggests potential applications as a fragrance component, a specialty solvent, or a synthetic intermediate in the pharmaceutical and chemical industries. The steric hindrance introduced by the ortho-isopropyl group is expected to influence its reactivity and physical properties, making a thorough characterization essential for any potential application.

Accurate physical property data is the bedrock of chemical process development, formulation science, and regulatory compliance. Properties such as boiling point, density, and solubility dictate purification methods, solvent selection, and potential bioavailability. This guide provides the experimental and analytical protocols necessary to establish a robust and reliable physicochemical profile for **ethyl 2-isopropylbenzoate**.

Molecular and Structural Properties

A foundational understanding begins with the molecule's basic structural and computed properties.

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Property	Value	Source
CAS Number	105337-82-4	[1]
Molecular Formula	$C_{12}H_{16}O_2$	[1]
Molecular Weight	192.25 g/mol	[2][3]
IUPAC Name	ethyl 2-isopropylbenzoate	[1]

The presence of the bulky isopropyl group adjacent to the ethyl ester functionality is a key structural feature. This ortho-substitution likely restricts the rotation of the ester group, which can impact intermolecular interactions and, consequently, bulk physical properties like boiling point and viscosity.

Determination of Core Physical Properties

The following sections detail the experimental protocols for measuring the fundamental physical properties of **ethyl 2-isopropylbenzoate**. For comparative context, data for the structurally related compounds isopropyl benzoate (CAS 939-48-0) and ethyl benzoate (CAS 93-89-0) are included.

Boiling Point

The boiling point is a critical parameter for distillation-based purification and for assessing a compound's volatility.

Protocol for Boiling Point Determination (Distillation Method)

- Apparatus Setup: Assemble a simple distillation apparatus using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. Ensure all glass joints are properly sealed.
- Sample Preparation: Place approximately 10-15 mL of purified **ethyl 2-isopropylbenzoate** and a few boiling chips into the round-bottom flask.
- Heating: Gently heat the flask using a heating mantle.

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- Observation: Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature, observed when the thermometer bulb is fully bathed in vapor, is the boiling point at the ambient atmospheric pressure.
- Pressure Correction: If the determination is not performed at standard atmospheric pressure (760 mmHg), the observed boiling point should be corrected using a nomograph or appropriate formula.
- Comparative Data:
  - Isopropyl Benzoate: 215-218 °C at 760 mmHg.[4][5]
  - Ethyl Benzoate: 212-213 °C at 760 mmHg.[6][7]

Density and Specific Gravity

Density is essential for converting mass to volume and is a key specification in quality control.

Protocol for Density Measurement (Pycnometer Method)

- Pycnometer Preparation: Clean and dry a pycnometer of known volume. Record its empty mass (m_1).
- Water Calibration: Fill the pycnometer with deionized water at a constant, known temperature (e.g., 20 °C) and record the mass (m_2). The density of water at this temperature is known.
- Sample Measurement: Empty and thoroughly dry the pycnometer. Fill it with **ethyl 2-isopropylbenzoate** at the same temperature and record the mass (m_3).
- Calculation:
  - Mass of water = $m_2 - m_1$
  - Volume of pycnometer = $(m_2 - m_1)$ / density of water
  - Mass of sample = $m_3 - m_1$

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- Density of sample = (m_3 - m_1) / Volume of pycnometer

- Comparative Data:
  - Isopropyl Benzoate: ~1.01 g/cm³[8]
  - Ethyl Benzoate: ~1.0456 g/cm³[6]

Refractive Index

The refractive index is a measure of how light propagates through a substance and is a highly sensitive indicator of purity.

Protocol for Refractive Index Measurement

- Instrument Calibration: Calibrate a refractometer (e.g., an Abbé refractometer) using a standard of known refractive index.
- Sample Application: Place a few drops of **ethyl 2-isopropylbenzoate** onto the prism of the refractometer.
- Measurement: Close the prism and allow the sample temperature to stabilize (typically 20 °C).
- Reading: Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered. Read the refractive index from the scale.
- Comparative Data:
  - Isopropyl Benzoate: 1.492-1.497 @ 20°C[9]
  - Ethyl Benzoate: ~1.504 @ 20°C[7]

Solubility

Solubility data is crucial for selecting appropriate solvents for reactions, extractions, and formulations.

Protocol for Qualitative Solubility Testing

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- Solvent Selection: Prepare test tubes containing 1 mL of various solvents (e.g., water, ethanol, acetone, hexane, chloroform).
- Sample Addition: Add **ethyl 2-isopropylbenzoate** dropwise to each test tube, shaking after each addition, up to approximately 30 mg.
- Observation: Visually inspect for miscibility or the formation of a single phase.
- Classification: Classify the solubility as soluble, partially soluble, or insoluble. Based on its ester structure, **ethyl 2-isopropylbenzoate** is expected to be insoluble in water but soluble in common organic solvents like alcohols and ethers.[6][9]

Spectroscopic and Chromatographic Characterization

Spectroscopic analysis provides unambiguous confirmation of the chemical structure and is the primary tool for assessing purity.

Workflow for Structural Confirmation

The following diagram illustrates the logical workflow for confirming the structure and purity of a newly synthesized or purified batch of **ethyl 2-isopropylbenzoate**.

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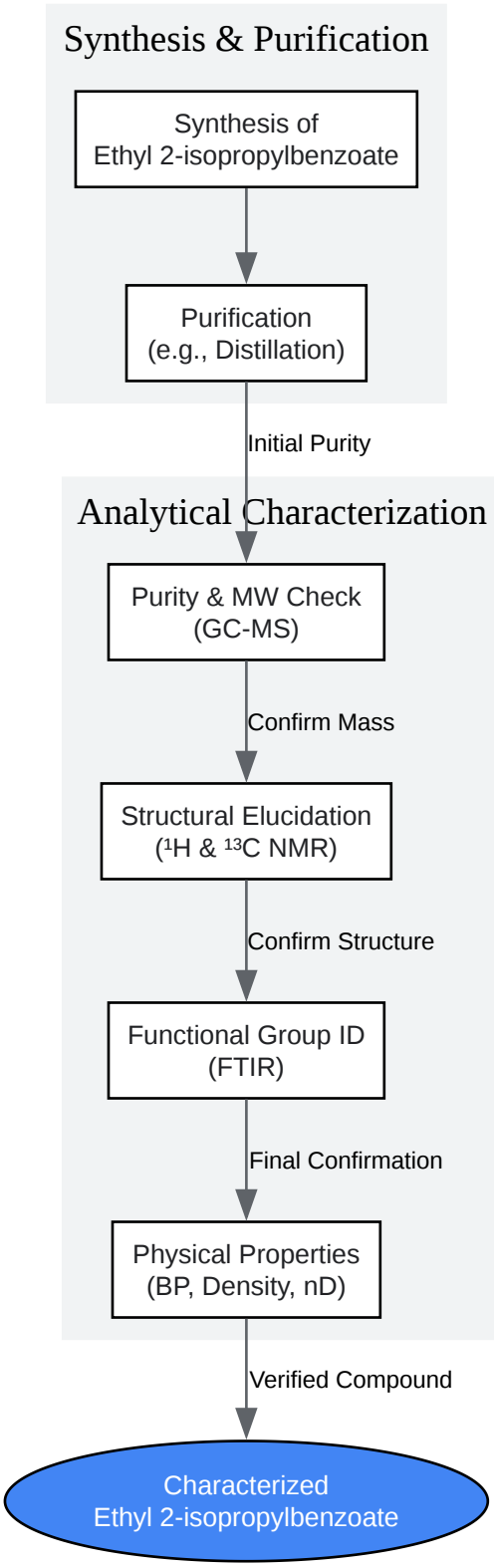

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Caption: Workflow for the synthesis, purification, and analytical characterization of **ethyl 2-isopropylbenzoate**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for assessing the purity of volatile compounds and confirming molecular weight.

Protocol for GC-MS Analysis

- Sample Preparation: Prepare a dilute solution of **ethyl 2-isopropylbenzoate** (~1 mg/mL) in a volatile organic solvent like ethyl acetate.
- Injection: Inject 1 µL of the sample into the GC-MS instrument.
- GC Separation: Use a suitable capillary column (e.g., DB-5ms) and a temperature program that effectively separates the compound from any impurities or residual solvent. A typical program might start at 50°C and ramp to 250°C.
- MS Detection: Operate the mass spectrometer in electron ionization (EI) mode.
- Data Analysis:
  - The gas chromatogram will show the purity of the sample, with the area of the main peak corresponding to its relative concentration.
  - The mass spectrum of the main peak should show a molecular ion (M^+) peak corresponding to the molecular weight of the compound (192.25 g/mol). Key fragmentation patterns for esters (e.g., loss of the ethoxy group) should also be identified to support the structural assignment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework of the molecule.

Protocol for ^{1}H and ^{13}C NMR

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- Sample Preparation: Dissolve 5-10 mg of **ethyl 2-isopropylbenzoate** in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Data Acquisition: Acquire ^1H and ^{13}C spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Spectral Interpretation (Expected Signals):
  - ^1H NMR: Expect signals for the aromatic protons, the quartet and triplet of the ethyl group, and the septet and doublet of the isopropyl group. The chemical shifts will be influenced by the ortho substitution.
  - ^{13}C NMR: Expect distinct signals for the carbonyl carbon of the ester, the aromatic carbons, and the aliphatic carbons of the ethyl and isopropyl groups.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule.

Protocol for FTIR Analysis

- Sample Preparation: As **ethyl 2-isopropylbenzoate** is a liquid, a spectrum can be obtained by placing a small drop of the neat liquid between two salt plates (NaCl or KBr).
- Data Acquisition: Place the salt plates in the spectrometer and acquire the spectrum.
- Spectral Interpretation (Expected Absorptions):
  - A strong, sharp absorption band around 1720-1740 cm^{-1} corresponding to the C=O (carbonyl) stretch of the ester.
  - Absorption bands in the 3000-3100 cm^{-1} region for aromatic C-H stretching.
  - Absorption bands in the 2850-3000 cm^{-1} region for aliphatic C-H stretching (from the ethyl and isopropyl groups).
  - Bands in the 1000-1300 cm^{-1} region corresponding to C-O stretching.

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Conclusion

The comprehensive characterization of **ethyl 2-isopropylbenzoate**, or any chemical entity in a research and development pipeline, is non-negotiable. By following the detailed protocols outlined in this guide, scientists can reliably determine its physical properties, confirm its structure, and establish its purity. This foundational data is critical for ensuring reproducibility in experiments, developing scalable manufacturing processes, and meeting the rigorous standards of the drug development industry. The application of these orthogonal analytical techniques provides a self-validating system, ensuring the generation of trustworthy and authoritative data.

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